

Application Note: Advanced Synthesis and Evaluation of 11 -HSD1 Inhibitors

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Compound of Interest

Compound Name: 1-(1-Adamantyl)-2-bromopropan-1-one
CAS No.: 26525-24-6
Cat. No.: B1272483

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-Hydroxysteroid Dehydrogenase Type 1 (EC 1.1.1.146)[1]

Executive Summary

This guide details the synthetic pathways and biological validation protocols for inhibitors of 11

-Hydroxysteroid Dehydrogenase Type 1 (11

-HSD1). This enzyme is a primary target for treating metabolic syndrome and type 2 diabetes because it amplifies local glucocorticoid action by converting inactive cortisone to active cortisol in adipose and liver tissue.[2]

This document moves beyond general theory, providing specific protocols for synthesizing Adamantyl-Thiazole scaffolds (a classic high-potency pharmacophore) and Nicotinamide derivatives (represented by AZD4017), followed by a validated Scintillation Proximity Assay (SPA) for high-throughput screening.

Part 1: Synthetic Protocols

Structural Classes and Retrosynthesis

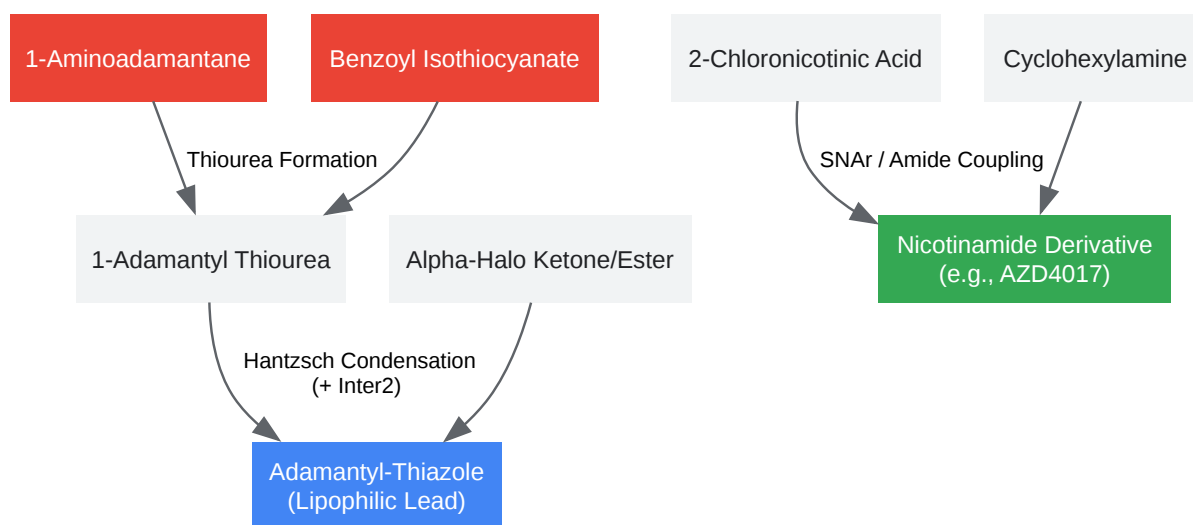
The development of 11

-HSD1 inhibitors has evolved from non-selective carbenoxolone derivatives to highly selective small molecules. Two dominant scaffolds are:

- Adamantyl-Carboxamides/Thiazoles: Utilize the bulky adamantane cage to fill the enzyme's large hydrophobic binding pocket.
- Nicotinamide/Pyridinones: Polar scaffolds (e.g., AZD4017) designed to improve metabolic stability and solubility while maintaining potency.

Diagram 1: Retrosynthetic Logic

The following diagram illustrates the divergent synthesis of these two major classes.



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Caption: Divergent retrosynthetic pathways for Adamantyl-Thiazole (left) and Nicotinamide (right) inhibitors.

Protocol A: Synthesis of Adamantyl-Aminothiazoles

This class mimics the substrate transition state. The synthesis relies on the Hantzsch thiazole condensation.

Reagents:

- 1-Adamantylamine[3]
- Benzoyl isothiocyanate
- Ethyl bromopyruvate (or substituted
-bromo ketones)
- Sodium methoxide (NaOMe)[4]

Step-by-Step Methodology:

- Thiourea Formation:
 - Dissolve 1-adamantylamine (10 mmol) in dry dichloromethane (DCM).
 - Add benzoyl isothiocyanate (10.5 mmol) dropwise at 0°C. Stir for 2 hours.
 - Hydrolysis: Treat the intermediate with K
CO
in methanol to remove the benzoyl group, yielding 1-(adamantan-1-yl)thiourea.
 - Checkpoint: Verify by LCMS (Mass [M+H]⁺: ~211).
- Hantzsch Condensation (Cyclization):
 - Dissolve 1-(adamantan-1-yl)thiourea (5 mmol) in Ethanol (20 mL).
 - Add the
-bromo ester/ketone (5.5 mmol).
 - Critical Step: If the substituent is aliphatic, stir at Room Temperature (RT) for 12 hours. If aromatic/bulky, heat to reflux (78°C) for 4-6 hours.
 - Observation: A precipitate often forms. If not, neutralize with aqueous NaHCO

- Purification:
 - Filter the precipitate or extract with Ethyl Acetate.
 - Recrystallize from Ethanol/Water (9:1) to remove uncyclized sulfur impurities.

Troubleshooting:

- Low Yield: If the reaction stalls, add 1.2 eq of NaOAc as a base to scavenge the HBr generated during cyclization.

Protocol B: Synthesis of Nicotinamide Inhibitors (AZD4017 Analog)

This protocol focuses on the amide coupling and S-alkylation required for the AZD4017 scaffold, a clinical candidate.

Reagents:

- 2,6-Dichloronicotinic acid
- Cyclohexylamine
- Propane-1-thiol
- HATU (Coupling agent)

Step-by-Step Methodology:

- Regioselective SNAr:
 - React 2,6-dichloronicotinic acid with propane-1-thiol (2.2 eq) and NaH in DMF at 0°C.
 - Selectivity Note: The thiol preferentially attacks the C-2 position due to the directing effect of the carboxylic acid, but careful temperature control is required to prevent bis-substitution.

- Amide Coupling:
 - Take the thio-substituted nicotinic acid (1 eq) in DMF.
 - Add HATU (1.2 eq) and DIPEA (3 eq). Stir for 15 mins to activate the acid.
 - Add Cyclohexylamine (1.1 eq). Stir at RT for 16 hours.
- Oxidation (Optional for Sulfone analogs):
 - To convert the sulfide to a sulfone (often required for metabolic stability), treat with mCPBA (2.5 eq) in DCM at 0°C.

Part 2: Biological Evaluation Protocols

Scintillation Proximity Assay (SPA)

The SPA is the industry gold standard for 11

-HSD1 screening because it is homogeneous (no wash steps) and amenable to 384-well formats.

Mechanism: 11

-HSD1 converts Cortisone (substrate) to Cortisol (product) using NADPH.

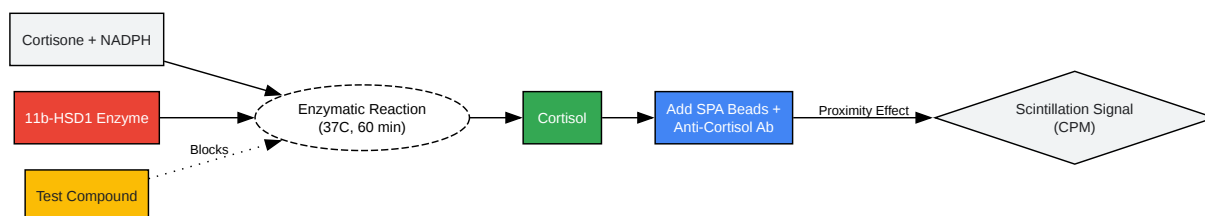
- Tracer:

H-Cortisol or

H-Cortisone.

- Detection: Monoclonal anti-cortisol antibody coupled to Protein A-coated SPA beads (Yttrium Silicate).
- Signal: When the antibody binds the generated cortisol, it brings the isotope close to the scintillant bead, emitting light. Inhibitors reduce the generation of cortisol, decreasing the signal.

Diagram 2: SPA Assay Workflow



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Caption: SPA workflow. Inhibitors prevent the formation of Cortisol, resulting in low scintillation counts.

Detailed SPA Protocol

Materials:

- Buffer: 50 mM HEPES, pH 7.4, 100 mM KCl, 5 mM NaCl, 2 mM MgCl

.

- Enzyme: Human recombinant 11

-HSD1 microsomes (expressed in HEK293 or CHO cells).

- Substrate: 200 nM Cortisone + 200

M NADPH.

- Tracer: [1,2,6,7-

H]-Cortisol (for competition binding) or use of unlabelled Cortisone substrate followed by detection with

H-Cortisol tracer competition.

Procedure:

- Compound Plating: Dispense 0.5

L of test compound (in DMSO) into white 384-well plates.

- Enzyme Addition: Add 10

L of enzyme solution (approx. 0.1

g protein/well). Incubate 15 min at RT (pre-incubation allows slow-binding inhibitors to associate).

- Reaction Start: Add 10

L of Substrate Mix (Cortisone + NADPH).

- Incubation: Seal plate and incubate at 37°C for 60 minutes.

- Quench & Detect: Add 20

L of SPA Bead/Antibody suspension containing 18

-glycyrrhetic acid (a potent inhibitor) to stop the reaction immediately.

- Read: Incubate 2 hours at RT (to allow bead settling and equilibrium) and read on a MicroBeta or TopCount scintillation counter.

Data Analysis:

- Calculate % Inhibition:
- Fit data to a 4-parameter logistic equation to determine IC

.

Part 3: SAR and Optimization Data

When optimizing leads, researchers must balance potency with selectivity against 11

-HSD2 (the kidney isozyme). Inhibition of HSD2 causes apparent mineralocorticoid excess (hypertension).

Comparative Data Table

The following table summarizes typical SAR trends for Adamantyl vs. Non-Adamantyl inhibitors.

Feature	Adamantyl-Thiazoles (e.g., BVT-14225)	Nicotinamides (e.g., AZD4017)
HSD1 Potency (IC ₅₀)	< 10 nM (Very High)	10 - 50 nM (High)
HSD2 Selectivity	> 100-fold	> 1000-fold
Metabolic Stability	Low to Moderate (Greasy cage)	High (Polar functionality)
Solubility	Poor (requires formulation)	Good
Primary Liability	CYP450 inhibition	Short half-life (unless optimized)

Optimization Tip: For Adamantyl derivatives, metabolic lability often occurs at the tertiary carbons of the adamantane cage. Introducing a hydroxyl group or replacing the cage with a bridged bicycle (e.g., norbornane) can improve microsomal stability without sacrificing potency [1].

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